

comparative antifungal efficacy 5-Ethyl-2-nonanol 2-nonanol

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Compound Focus: 5-Ethyl-2-nonanol

CAS No.: 103-08-2

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Antifungal Efficacy of 2-Nonanol

The following table summarizes the key experimental findings for 2-Nonanol against various fungal pathogens.

| Pathogen | Experimental Model | Key Efficacy Metrics | Source/Organism |
|--|-------------------------------|---|---|
| Alternaria alternata (Tobacco brown spot) | <i>In vitro</i> fumigation | EC50: 0.1055 $\mu\text{L}/\text{cm}^3$ Minimum Inhibitory Concentration (MIC): 0.2166 $\mu\text{L}/\text{cm}^3$ [1] | Produced by <i>Bacillus velezensis</i> EM-1 [1] |
| Alternaria alternata (Tobacco brown spot) | <i>In vivo</i> tobacco leaves | Effectively reduced disease incidence and slowed lesion expansion [1] | Produced by <i>Bacillus velezensis</i> EM-1 [1] |
| Verticillium dahliae (Verticillium wilt) | <i>In vitro</i> fumigation | Completely inhibited mycelial growth [2] | Produced by <i>Bacillus velezensis</i> SBB [2] |

Detailed Experimental Data and Protocols

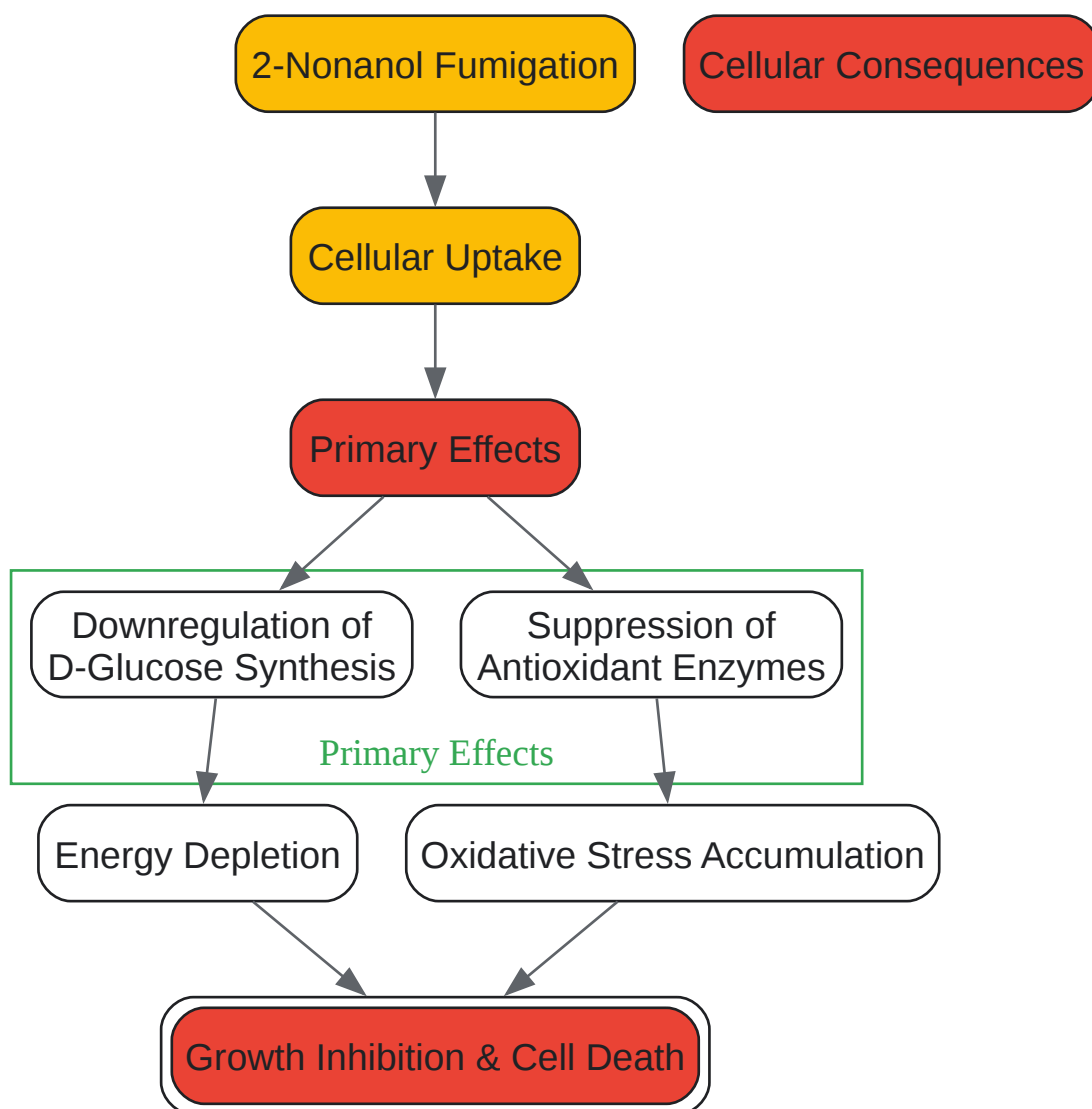
For research purposes, here are the detailed methodologies from the key studies cited above.

- **Antifungal Activity of 2-Nonanol against *Alternaria alternata* [1]**

- **Source:** Volatile Organic Compound (VOC) produced by *Bacillus velezensis* strain EM-1.
 - **Toxicity Assay:** The toxicity was determined using the **mycelial growth rate method**. Different volumes of pure 2-nonanol were added to the lid of a Petri dish, which was then sealed to create a fumigation environment. The half-maximal effective concentration (EC50) was calculated based on the inhibition of mycelial growth [1].
 - **Transcriptome Analysis:** The antifungal mechanism was investigated by analyzing the gene expression changes in *A. alternata* after 2-nonanol fumigation. This included studying differential gene expression and KEGG pathway enrichment [1].
- **Antifungal Activity of 2-Nonanol against *Verticillium dahliae* [2]**
 - **Source:** Identified as one of the primary antifungal VOCs produced by *Bacillus velezensis* strain SBB.
 - **Antifungal Assay:** The effect of VOCs was tested using a **two-sealed-Petri-dishes method**. One dish contained the pathogen on PDA, and the other contained the bacterial strain on LB medium. The plates were sealed together with Parafilm to allow VOC exposure without physical contact [2].
 - **VOC Identification:** VOCs produced by strain SBB were collected and analyzed using **headspace solid-phase microextraction coupled with gas chromatography–mass spectrometry (HS-SPME/GC-MS)** [2].

Proposed Mechanism of Action for 2-Nonanol

Based on the available research, the following diagram illustrates the antifungal mechanism of 2-Nonanol against *Alternaria alternata*, as revealed by transcriptome analysis [1].



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The diagram shows that 2-Nonanol exerts its antifungal effect through a dual mechanism: it disrupts carbon metabolism, leading to energy depletion, and simultaneously suppresses the pathogen's antioxidant defense system, causing lethal oxidative damage [1].

Research Implications and Future Directions

The strong inhibitory effects of 2-Nonanol against multiple plant pathogens highlight its potential as a **biocontrol agent**. Its volatile nature makes it a candidate for developing novel fumigation-based treatments. Future research should focus on:

- **Expanding Pathogen Screening:** Testing efficacy against a wider range of fungal pathogens.
- **Formulation Development:** Creating stable formulations for practical agricultural use.
- **Safety Profiling:** Evaluating non-target effects on plants, beneficial microbes, and the environment.
- **Comparative Studies:** Actively screening for or synthesizing **5-Ethyl-2-nonanol** to perform the direct comparative analysis you require.

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References

1. 2-Nonanol produced by Bacillus velezensis EM-1: a new ... [frontiersin.org]
2. Identification of Bacillus velezensis SBB and Its Antifungal ... [mdpi.com]

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